

# Synthesis of 2,3-Dichlorobenzyl chloride from 2,3-dichloroaniline

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## Compound of Interest

Compound Name: 2,3-Dichlorobenzyl chloride

Cat. No.: B1293938

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An Application Note on the Synthesis of **2,3-Dichlorobenzyl Chloride** from 2,3-Dichloroaniline

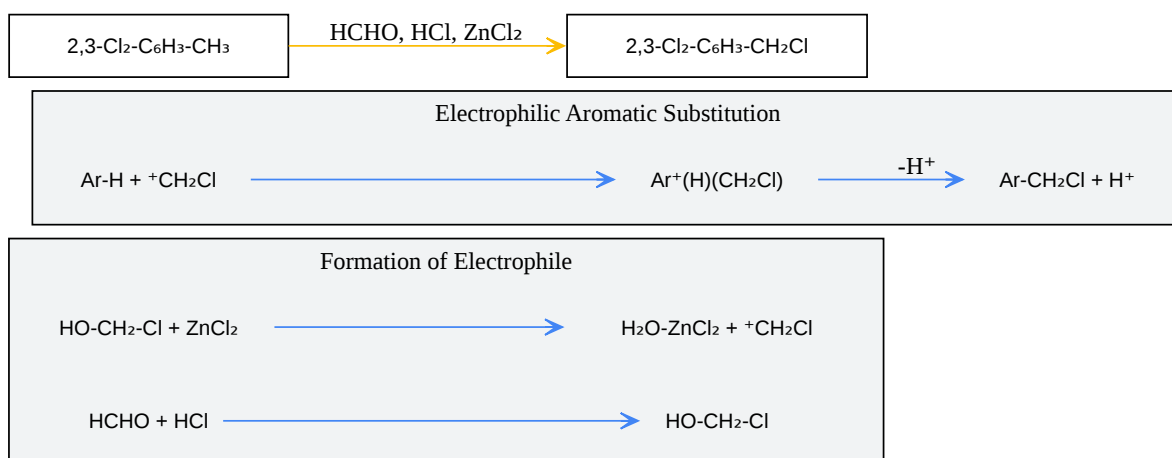
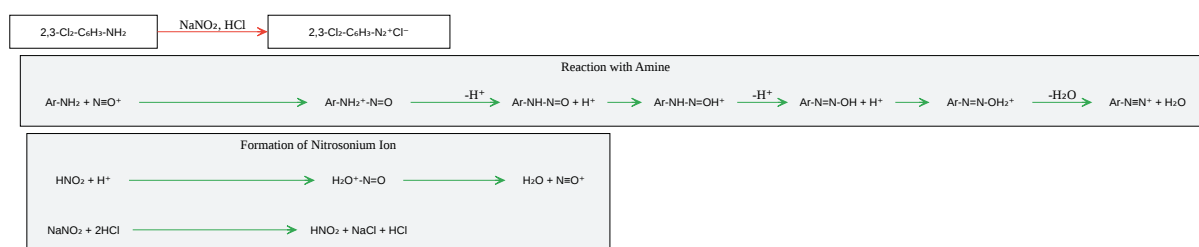
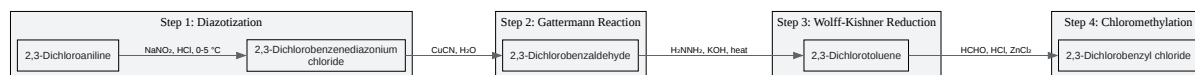
## For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the multi-step synthesis of **2,3-dichlorobenzyl chloride**, a key intermediate in the synthesis of various pharmaceuticals, starting from 2,3-dichloroaniline. The synthesis involves a four-step process: the diazotization of 2,3-dichloroaniline, followed by a Gattermann reaction to yield 2,3-dichlorobenzaldehyde, which is then reduced to 2,3-dichlorotoluene via a Wolff-Kishner reduction. The final step is the chloromethylation of 2,3-dichlorotoluene to produce the desired **2,3-dichlorobenzyl chloride**.

This protocol is designed to provide researchers with a reliable method for the laboratory-scale synthesis of this important building block. All quantitative data is summarized in tables for clarity, and detailed experimental procedures are provided for each step. Additionally, diagrams illustrating the synthetic pathway and reaction mechanisms are included.

## Synthetic Pathway Overview

The overall synthetic route is depicted below. It is a four-step process starting from 2,3-dichloroaniline.



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